

Personal protective equipment for handling L-745870 hydrochloride

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Compound of Interest

Compound Name: L-745870 hydrochloride

Cat. No.: B1649282

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Essential Safety and Handling Guide for L-745,870 Hydrochloride

This guide provides immediate safety, handling, and disposal information for researchers, scientists, and drug development professionals working with L-745,870 hydrochloride. The following procedures are designed to ensure a safe laboratory environment and minimize exposure risk.

Hazard Identification and Safety Data

According to the Safety Data Sheet (SDS), L-745,870 trihydrochloride is not classified as a hazardous substance under EC Directives 67/548/EEC, 1999/45/EC, or 1272/2008.^[1]

However, it is crucial to note that the chemical, physical, and toxicological properties have not been thoroughly investigated.^[1] Therefore, it should be handled with care, assuming it is a potentially hazardous substance.

Potential Symptoms of Exposure:^[1]

- Inhalation: May cause irritation of the throat and a feeling of tightness in the chest.
- Ingestion: May lead to irritation of the throat.
- Skin Contact: Mild irritation may occur at the site of contact.

- Eye Contact: Can cause irritation and redness.

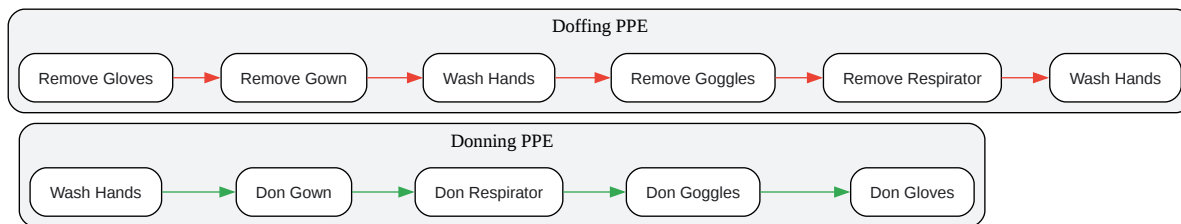
Parameter	Information	Source
Product Name	L-745,870 trihydrochloride	Tocris Bioscience
CAS Number	866021-03-6	Tocris Bioscience
Molecular Formula	C18H19N4Cl.3HCl	Tocris Bioscience
Molecular Weight	436.21	Tocris Bioscience
Hazard Classification	Does not meet classification criteria of EC Directives 67/548/EEC, 1999/45/EC or 1272/2008.	Tocris Bioscience
First Aid: Inhalation	Remove to fresh air. If breathing is difficult, give oxygen. If breathing stops, give artificial respiration. Consult a doctor.	Tocris Bioscience
First Aid: Skin Contact	Immediately wash with copious amounts of soap and water for at least 15 minutes. Remove contaminated clothing and wash before reuse. Consult a doctor.	Tocris Bioscience
First Aid: Eye Contact	Flush with copious amounts of water for at least 15 minutes. Consult a doctor.	Tocris Bioscience
First Aid: Ingestion	Do not induce vomiting. Never give anything by mouth to an unconscious person. Consult a doctor.	Tocris Bioscience
Fire-Fighting Measures	Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide. May emit toxic fumes in a fire. Wear self-contained breathing apparatus.	Tocris Bioscience

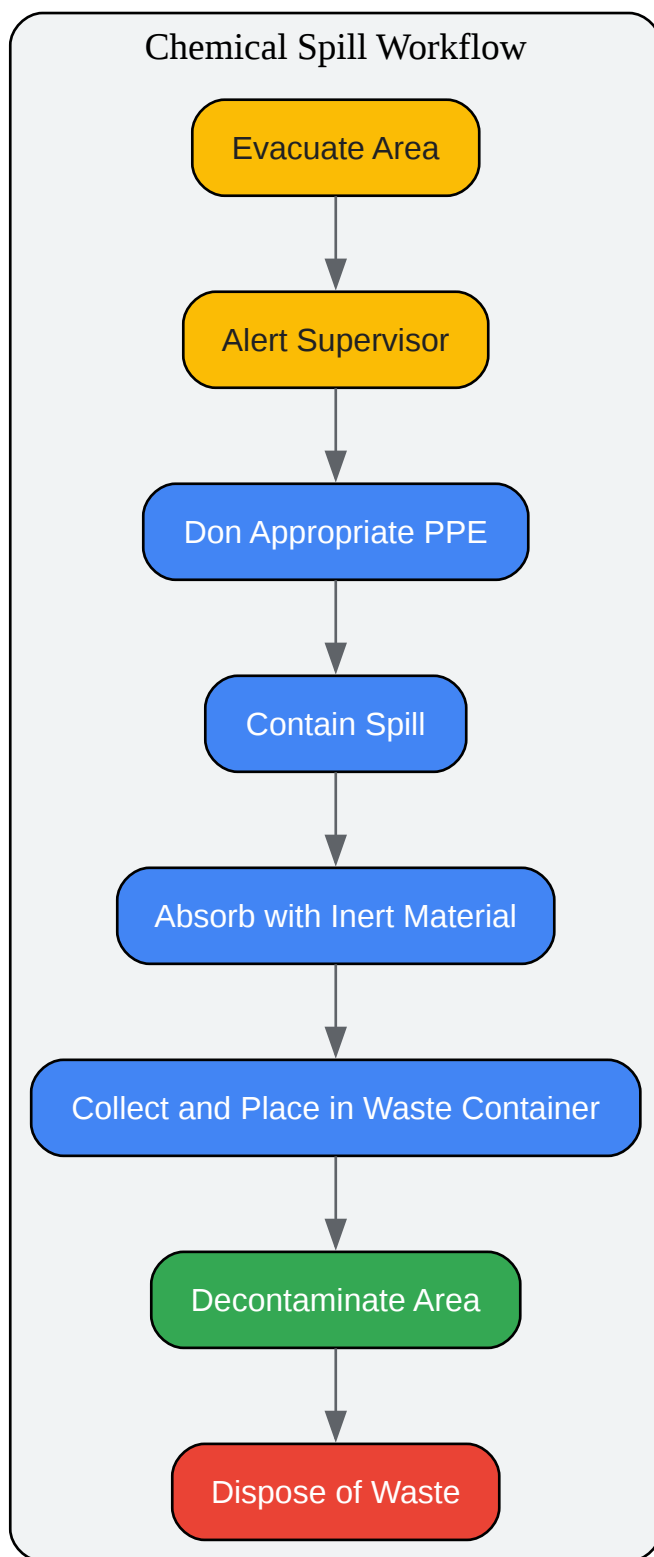
Personal Protective Equipment (PPE)

A comprehensive approach to personal protection is mandatory when handling L-745,870 hydrochloride. The following PPE should be utilized to create a barrier between the researcher and the chemical.

Recommended PPE:

- Hand Protection: Wear appropriate chemical-resistant gloves (e.g., nitrile gloves).
- Eye Protection: Use safety glasses with side-shields or chemical safety goggles.
- Skin and Body Protection: A laboratory coat is required. For procedures with a higher risk of splash or aerosol generation, consider a disposable gown.
- Respiratory Protection: For operations that may generate dust or aerosols, use a NIOSH-approved respirator, such as an N95 or higher, within a chemical fume hood.[\[2\]](#)





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References

- 1. documents.tocris.com [documents.tocris.com]
- 2. gerpac.eu [gerpac.eu]
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